

Preparing a stock solution of VU6036720 hydrochloride

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Compound of Interest

Compound Name: VU6036720 hydrochloride

Cat. No.: B10854910

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This guide provides detailed instructions and troubleshooting advice for the preparation and handling of stock solutions of **VU6036720 hydrochloride** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **VU6036720 hydrochloride**?

VU6036720 hydrochloride is a potent and selective in vitro inhibitor of the heteromeric Kir4.1/5.1 inward rectifier potassium channels.^{[1][2]} It has an IC₅₀ value of 0.24 μM for Kir4.1/5.1 channels.^{[1][3]} This compound is a valuable tool for research related to brain and kidney function where these channels play a crucial role.^[1]

Q2: What are the essential chemical properties of **VU6036720 hydrochloride**?

Understanding the fundamental properties of a compound is critical for its effective use in experiments. Key data for **VU6036720 hydrochloride** is summarized below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₂ ClFN ₄ O ₂ S • HCl	[3][4]
Formula Weight	473.4 g/mol	[3][4]
Purity	≥95%	[3][4]
Formulation	Solid	[3][4]
IC ₅₀	0.24 μM (for Kir4.1/5.1 channels)	[1][3]
Solubility	Soluble in DMSO, Slightly Soluble in Acetonitrile, Sparingly Soluble in Water	[3][4]

Q3: How should I prepare a stock solution of **VU6036720 hydrochloride**?

The recommended solvent for preparing a primary stock solution is DMSO due to the compound's high solubility in it.[3][4] A detailed step-by-step protocol is provided in the "Experimental Protocols" section below.

Q4: My **VU6036720 hydrochloride** is not dissolving. What can I do?

If you encounter solubility issues, consider the following troubleshooting steps:

- Ensure the correct solvent is being used. DMSO is the recommended solvent for the primary stock.[3][4] The compound is only slightly soluble in water and acetonitrile.[3][4]
- Gently warm the solution. Warming the solution to 37°C can aid in dissolution. Avoid excessive heat, which could degrade the compound.
- Briefly sonicate the mixture. Sonication can help break up particulates and enhance solubilization.
- Confirm the correct concentration. Attempting to make a solution at a concentration higher than the solvent's capacity will result in incomplete dissolution. Refer to the solubility data to select an appropriate concentration.

Q5: What is the proper way to store **VU6036720 hydrochloride**?

Proper storage is essential to maintain the stability and activity of the compound.

- Solid Form: The solid compound should be stored at -20°C and is stable for at least four years.^{[3][4]}
- Stock Solution: Once prepared, the stock solution should be aliquoted into single-use vials to prevent inactivation from repeated freeze-thaw cycles.^[1] Store these aliquots sealed, away from moisture and light.^[1]
 - Store at -80°C for use within 6 months.^[1]
 - Store at -20°C for use within 1 month.^[1]
- Aqueous Solutions: It is not recommended to store aqueous solutions for more than one day.^[4] These should be prepared fresh for each experiment by diluting the DMSO stock solution.^[4]

Experimental Protocols

Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **VU6036720 hydrochloride**.

1. Materials:

- **VU6036720 hydrochloride** (Formula Weight: 473.4 g/mol)
- Dimethyl sulfoxide (DMSO), anhydrous
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes

2. Calculation:

- First, determine the mass of **VU6036720 hydrochloride** required.
- Mass (g) = Molarity (mol/L) x Volume (L) x Formula Weight (g/mol)

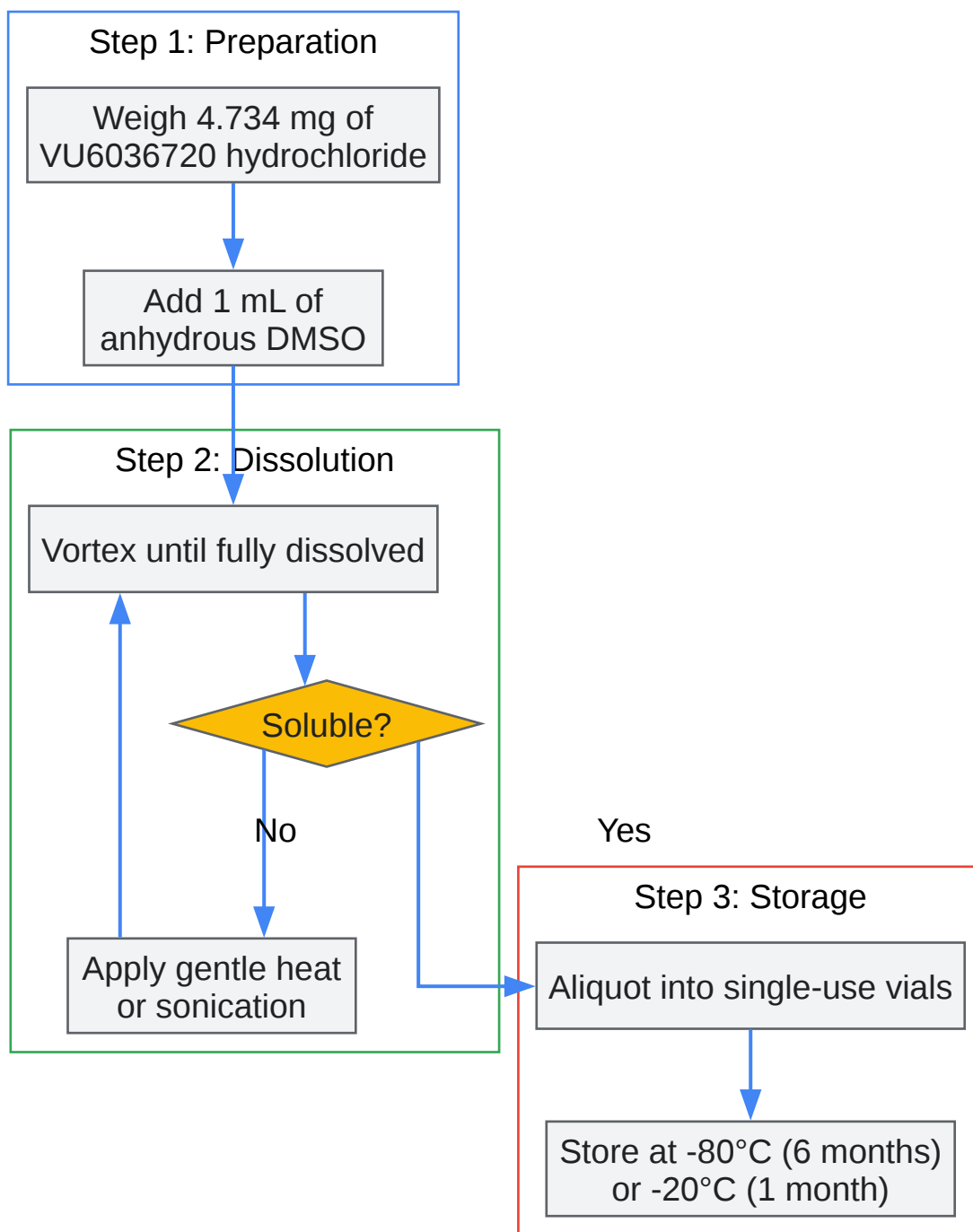
- $\text{Mass} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (473.4 \text{ g/mol})$
- $\text{Mass} = 0.004734 \text{ g} = 4.734 \text{ mg}$

3. Procedure:

- Carefully weigh out 4.734 mg of **VU6036720 hydrochloride** powder and place it into a clean vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming (to 37°C) or brief sonication can be used to assist dissolution if needed.
- Once dissolved, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
- Label the vials clearly with the compound name, concentration, solvent, and preparation date.
- Store the aliquots as recommended (-80°C for long-term, -20°C for short-term).[\[1\]](#)

Visualized Workflow

The following diagram illustrates the standard workflow for preparing a stock solution of **VU6036720 hydrochloride**.



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Caption: Workflow for preparing **VU6036720 hydrochloride** stock solution.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. axonmedchem.com [axonmedchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
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